

2-(N-Ethyl-m-toluidino)ethanol molecular structure and weight

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Compound of Interest

Compound Name: 2-(N-Ethyl-m-toluidino)ethanol

Cat. No.: B127280

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In-Depth Technical Guide: 2-(N-Ethyl-m-toluidino)ethanol

Abstract: This document provides a comprehensive technical overview of **2-(N-Ethyl-m-toluidino)ethanol** (CAS No. 91-88-3), a key chemical intermediate. It details the molecule's fundamental structural and physicochemical properties, outlines robust analytical workflows for its characterization, and discusses its primary applications and safety considerations. This guide is intended to serve as an essential resource for researchers, chemists, and drug development professionals engaged in work involving this compound.

Introduction

2-(N-Ethyl-m-toluidino)ethanol, also known as N-Ethyl-N-(2-hydroxyethyl)-m-toluidine, is a substituted aminotoluene that holds significance as a versatile building block in organic synthesis.^{[1][2]} Its molecular architecture, which combines a tertiary amine, an aromatic ring, and a primary alcohol, imparts a unique set of chemical reactivities. These features allow it to be a precursor in the synthesis of various target molecules, particularly in the manufacturing of dyes and in specialized chemical research.^{[2][3][4]} This guide aims to consolidate the critical technical information required for the effective and safe utilization of this compound in a laboratory and industrial context.

Molecular Structure and Identification

A precise understanding of the molecular structure is the foundation for predicting a compound's reactivity, interactions, and spectral properties.

Chemical Structure

The molecule consists of an N-ethyl aniline core where the phenyl group is substituted with a methyl group at the meta-position (position 3). The nitrogen atom is further functionalized with a 2-hydroxyethyl group.

Figure 1: Molecular structure of **2-(N-Ethyl-m-toluidino)ethanol**.

Key Identifiers and Molecular Weight

Accurate identification and quantification rely on standardized chemical identifiers and precise molecular weight. The compound's molecular formula is $C_{11}H_{17}NO$.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Identifier	Value	Source(s)
Molecular Weight	179.26 g/mol	[1] [3] [5] [6] [7] [8]
CAS Number	91-88-3	[1] [5] [6]
IUPAC Name	2-(N-ethyl-3-methylanilino)ethanol	[1]
Synonym	N-Ethyl-N-(2-hydroxyethyl)-m-toluidine	[5] [6]
EC Number	202-105-9	[6] [8]
PubChem CID	7067	[1]
SMILES	<chem>CCN(CCO)c1cccc(C)c1</chem>	[1] [6]

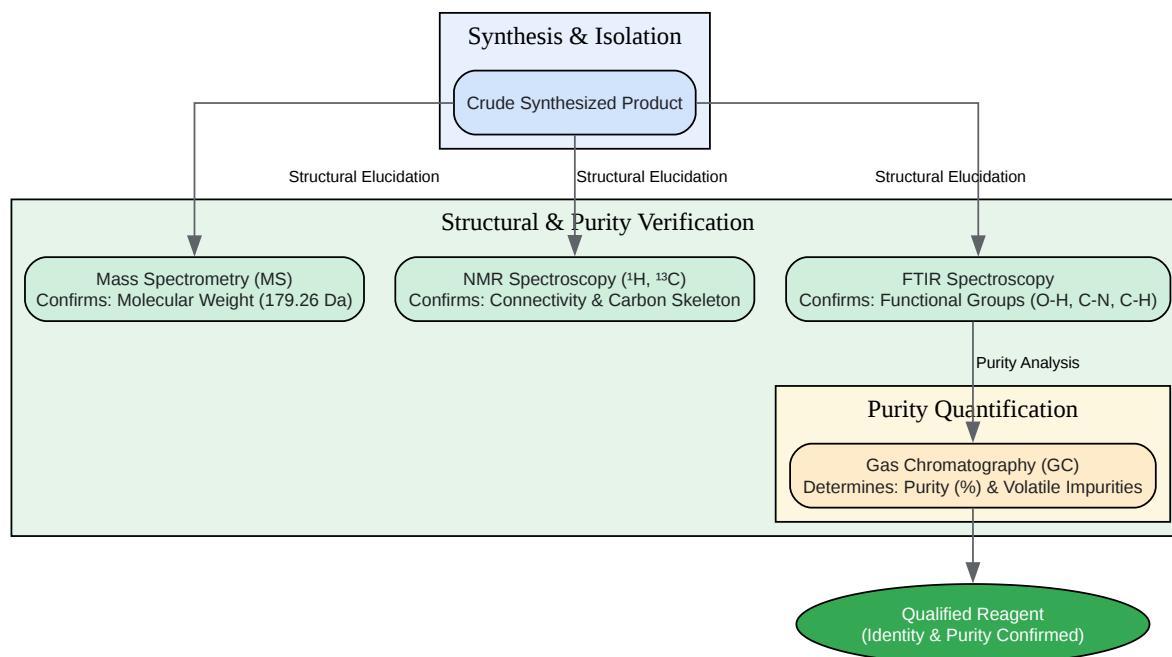
Physicochemical Properties

The physical properties of a compound dictate its handling, storage, and separation procedures. **2-(N-Ethyl-m-toluidino)ethanol** is typically a clear yellow to green liquid at room temperature.[\[2\]](#)

Property	Value	Conditions / Notes	Source(s)
Form	Liquid	At 25 °C	[6]
Melting Point	-19 °C	[2][9]	
Boiling Point	114-115 °C	At 1 mmHg	[2][6][7][9]
Density	1.019 g/mL	At 25 °C	[2][6][7]
Flash Point	148 °C (298.4 °F)	DIN 51758, closed cup	[6]
Refractive Index	1.555	n ₂₀ /D	[2][6][7]
Water Solubility	Insoluble	[2]	
Storage Temperature	Room Temperature	Store in a dry, sealed container	[2][9]

Analytical Characterization and Quality Control

Ensuring the identity and purity of **2-(N-Ethyl-m-toluidino)ethanol** is critical for its reliable use in any application. A multi-step analytical workflow is the most robust approach. The choice of these techniques is driven by the need to confirm the molecular structure, verify the molecular weight, and quantify any impurities.



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Figure 2: A logical workflow for the comprehensive characterization and quality control of **2-(N-Ethyl-m-toluidino)ethanol**.

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

This protocol describes a standard method for assessing the purity of a sample of **2-(N-Ethyl-m-toluidino)ethanol**. The volatility and thermal stability of the compound make it an ideal candidate for GC analysis.

- Standard and Sample Preparation:

- Standard Preparation: Accurately prepare a 1.0 mg/mL stock solution of a certified reference standard of **2-(N-Ethyl-m-toluidino)ethanol** in ethyl acetate.
- Sample Preparation: Accurately weigh approximately 25 mg of the test sample into a 25 mL volumetric flask and dilute to volume with ethyl acetate to achieve a nominal concentration of 1.0 mg/mL.
- Instrumentation and Conditions:
 - Justification: A general-purpose, non-polar column is selected due to its robustness and its ability to separate compounds based primarily on their boiling points. The temperature program is designed to elute the target analyte in a reasonable time with good peak shape while separating it from lower-boiling solvents and higher-boiling impurities.
 - Instrument: Gas chromatograph with a Flame Ionization Detector (FID).
 - Column: DB-1 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Carrier Gas: Helium, constant flow at 1.2 mL/min.
 - Temperatures:
 - Inlet: 250 °C
 - Detector (FID): 300 °C
 - Oven Program:
 - Initial: 150 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: Hold at 280 °C for 5 minutes.
 - Injection: 1 μ L, split ratio 50:1.
- Data Analysis and System Suitability:

- System Suitability: Inject the standard solution five times. The relative standard deviation (RSD) of the peak area for the main peak should be $\leq 2.0\%$.
- Analysis: Inject the standard and sample solutions. Identify the peak for **2-(N-Ethyl-m-toluidino)ethanol** in the sample chromatogram by comparing its retention time to that of the standard.
- Calculation: Calculate the purity using the area percent method.
 - $\text{Purity (\%)} = (\text{Area of Analyte Peak} / \text{Total Area of All Peaks}) * 100$

Applications and Reactivity

The utility of **2-(N-Ethyl-m-toluidino)ethanol** stems from the reactivity of its functional groups.

- Dye Intermediate: It is a key precursor in the synthesis of certain solvent and disperse dyes.
- Organic Synthesis: The hydroxyl group can undergo esterification or act as a nucleophile in substitution reactions.^[3] The tertiary amine can be quaternized or participate in other reactions characteristic of anilines.
- Research Applications: It has been used in studies developing new methods for serum triglyceride determination and in quantitative structure–activity relationship (QSAR) models for predicting the aquatic toxicity of chemicals.^[2]

Safety and Handling

Proper handling is crucial to ensure laboratory safety. **2-(N-Ethyl-m-toluidino)ethanol** is classified as harmful if swallowed.^[6]

- Hazard Classifications: Acute Toxicity, Oral (Category 4).^[6]
- Personal Protective Equipment (PPE): Chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat are mandatory.
- Handling: Work in a well-ventilated area or a chemical fume hood to minimize inhalation exposure. Avoid contact with skin, eyes, and clothing.

- Storage: Store in a tightly closed container in a cool, dry place away from oxidizing agents. It is classified as a combustible liquid.[6]

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